

An In-Depth Technical Guide to 2-(Dimethylamino)nicotinonitrile

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Compound of Interest

Compound Name: 2-(Dimethylamino)nicotinonitrile

Cat. No.: B1279988

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(Dimethylamino)nicotinonitrile**, a substituted pyridine derivative of interest in medicinal chemistry. The document details its chemical identity, physicochemical properties, and explores the broader context of the synthesis and biological activities of related nicotinonitrile compounds. While specific experimental protocols and defined signaling pathways for **2-(Dimethylamino)nicotinonitrile** are not extensively documented in publicly available literature, this guide furnishes detailed methodologies for the synthesis of analogous structures and outlines a general workflow for the biological evaluation of novel chemical entities. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the exploration of nicotinonitrile derivatives for drug discovery and development.

Chemical Identity and Properties

2-(Dimethylamino)nicotinonitrile, also known as 2-(dimethylamino)pyridine-3-carbonitrile, is a chemical compound with the CAS Registry Number 60138-76-3.^[1] It belongs to the class of cyanopyridines, which are characterized by a pyridine ring substituted with a nitrile group.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Dimethylamino)nicotinonitrile** is presented in the table below.

Property	Value	Source
CAS Number	60138-76-3	[1]
Molecular Formula	C ₈ H ₉ N ₃	[1]
Molecular Weight	147.18 g/mol	
Appearance	Yellow to pale yellow liquid	
Boiling Point	264.9 ± 25.0 °C (Predicted)	
Density	1.11 ± 0.1 g/cm ³ (Predicted)	
pKa	3.76 ± 0.10 (Predicted)	
Storage Temperature	Room temperature	

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(Dimethylamino)nicotinonitrile** is not readily available in the reviewed literature, the synthesis of structurally related nicotinonitrile derivatives is well-documented. These methods can serve as a basis for the development of a synthetic route to the target compound.

General Synthesis of Nicotinonitrile Derivatives

A common approach to synthesizing substituted nicotinonitriles involves a multi-component reaction. A patent for the preparation of 2-chloro-4-methyl nicotinonitrile describes a two-step process that begins with the condensation of (E)-4-(dimethylamino)yl-3-butene-2-ketone and malononitrile.[2] This reaction, catalyzed by agents such as piperidine or beta-alanine, yields a 2-cyano group-5-(dimethylamine) base-3-methyl-2,4-limonene acid amide intermediate.[2] The intermediate is then chlorinated using phosphorus oxychloride and phosphorus pentachloride to obtain the final product.[2]

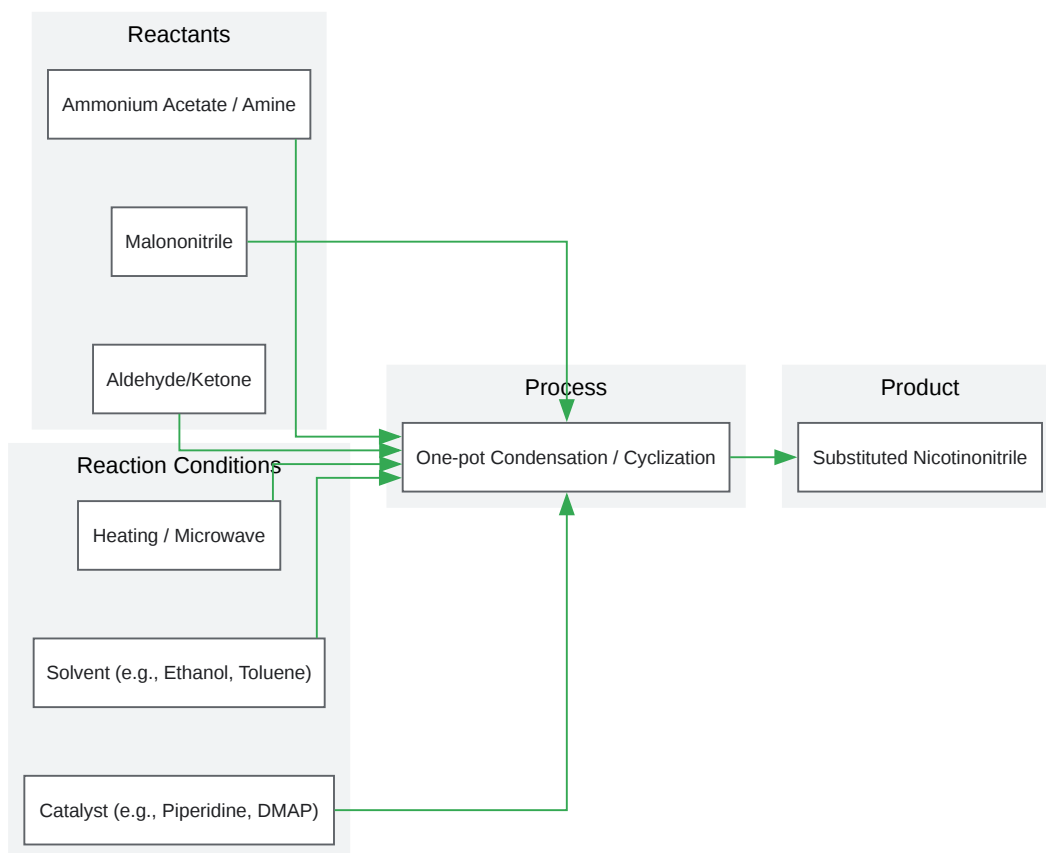
Another general procedure for the synthesis of 2-amino-2-chromenes, which share synthetic precursors with some pyridines, involves a one-pot, three-component condensation of an

aromatic aldehyde, malononitrile, and a phenol in the presence of p-dimethylaminopyridine (DMAP) as a catalyst under microwave irradiation.[3]

A procedure for synthesizing the parent compound, nicotinonitrile, involves the dehydration of nicotinamide using phosphorus pentoxide.[4]

The diagram below illustrates a generalized synthetic workflow for nicotinonitrile derivatives.

General Synthetic Workflow for Nicotinonitrile Derivatives



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A generalized workflow for the synthesis of nicotinonitrile derivatives.

Biological Activity and Potential Applications in Drug Development

The nicotinonitrile scaffold is a recognized pharmacophore present in numerous biologically active compounds and approved drugs.^[5] Derivatives of nicotinonitrile have demonstrated a wide range of pharmacological activities, including:

- **Anticancer Activity:** Several studies have highlighted the potential of nicotinonitrile derivatives as anticancer agents.^[6] Their mechanisms of action are diverse and can involve the inhibition of key signaling pathways implicated in tumor growth and proliferation, such as those involving VEGFR-2 and HER-2.^[6] Some cyanopyridine derivatives have shown potent cytotoxic effects against various cancer cell lines.^[7]
- **Antimicrobial Activity:** Nicotinic acid derivatives, from which nicotinonitriles can be derived, have applications in agriculture as fungicides and insecticides.^[8]
- **Other Activities:** Various other biological activities have been reported for nicotinonitrile hybrids, including antioxidant, anti-inflammatory, and acetylcholinesterase inhibitory effects.^[5]

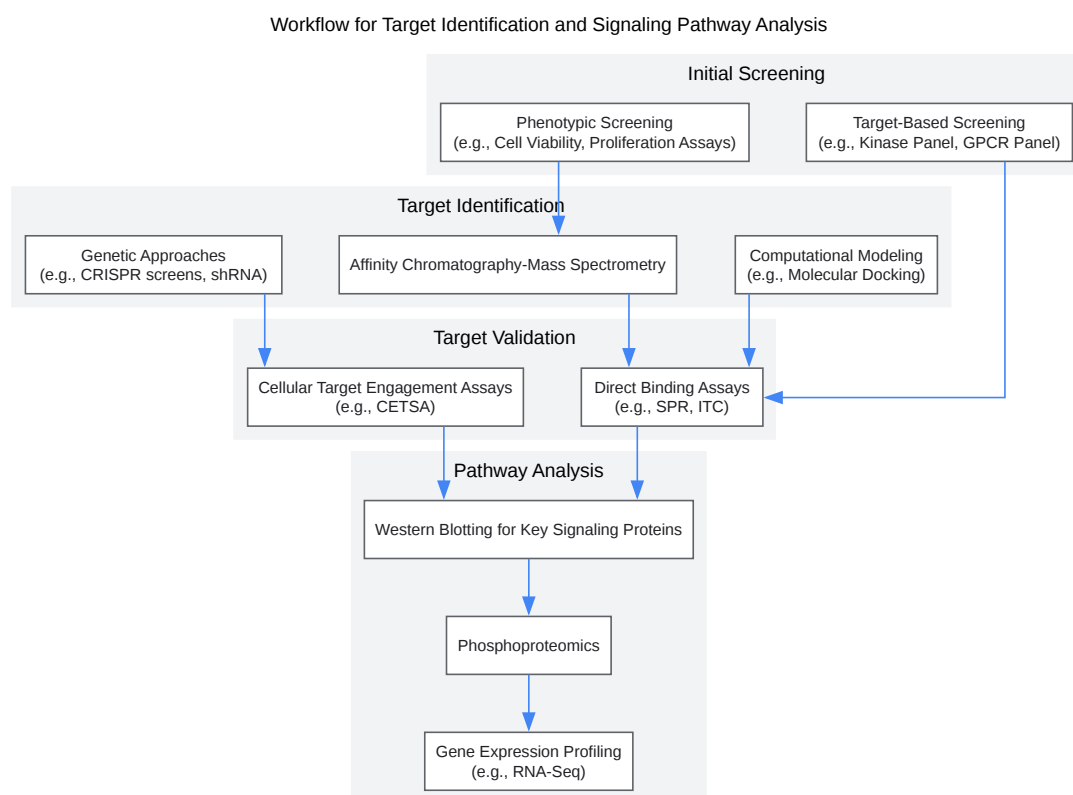
It is important to note that while the broader class of nicotinonitriles shows significant biological promise, specific studies on the biological activity, mechanism of action, and cellular targets of **2-(Dimethylamino)nicotinonitrile** are limited in the currently available scientific literature.

Signaling Pathway Analysis

A critical aspect of drug development is understanding how a compound interacts with cellular signaling pathways. As of the latest review of available literature, there is no specific information detailing the signaling pathways directly modulated by **2-(Dimethylamino)nicotinonitrile**.

Research on related compounds, such as nicotine, has extensively explored their effects on nicotinic acetylcholine receptors (nAChRs) and downstream signaling cascades, including the PI3K/Akt and MAPK pathways, which are crucial in cell proliferation and survival.^{[9][10][11]} However, it cannot be assumed that **2-(Dimethylamino)nicotinonitrile** interacts with the same targets or pathways.

For a novel compound like **2-(Dimethylamino)nicotinonitrile**, a systematic approach is required to identify its biological targets and elucidate its mechanism of action. The following diagram outlines a potential experimental workflow for this purpose.



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A potential workflow for identifying the biological targets and signaling pathways of a novel compound.

Conclusion

2-(Dimethylamino)nicotinonitrile is a readily identifiable chemical entity with defined physicochemical properties. While its specific synthesis and biological functions are not yet well-characterized, the broader family of nicotinonitriles represents a rich source of compounds with significant therapeutic potential, particularly in oncology. This technical guide provides a solid foundation for researchers interested in this molecule by summarizing its known attributes and offering insights into the synthesis and biological evaluation of related compounds. Further investigation is warranted to elucidate the specific biological activities and mechanisms of action of **2-(Dimethylamino)nicotinonitrile**, which could unlock its potential as a lead compound in future drug discovery efforts.

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